

Application Notes and Protocols for N'-(4-fluorophenyl)butanediamide

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Compound of Interest

Compound Name: N'-(4-fluorophenyl)butanediamide

Cat. No.: B4734560

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Disclaimer: The following information is provided as a general guide for the safe handling and disposal of **N'-(4-fluorophenyl)butanediamide**. As of the date of this document, a specific Safety Data Sheet (SDS) for this compound was not publicly available. The recommendations below are based on the general properties of structurally similar aromatic amides and fluoro-substituted aromatic compounds. It is imperative that users conduct a thorough literature search and risk assessment before handling this compound.

Introduction

N'-(4-fluorophenyl)butanediamide is a research chemical with potential applications in drug discovery and materials science. Its biological and chemical properties are not yet fully characterized. These notes provide a framework for its safe handling, storage, and disposal in a laboratory setting.

Physicochemical Data

Quantitative data for **N'-(4-fluorophenyl)butanediamide** is not readily available. The table below presents predicted data and data from a structurally related compound, N-(4-fluoro-3-nitrophenyl)-N'-(4-fluorophenyl)butanediamide, for estimation purposes.

Property	Value (N'-(4-fluorophenyl)butanediamide)	Value (N-(4-fluoro-3-nitrophenyl)-N'-(4-fluorophenyl)butanediamide)[1]
Molecular Formula	C ₁₀ H ₁₁ FN ₂ O ₂	C ₁₆ H ₁₃ F ₂ N ₃ O ₄
Molecular Weight	210.21 g/mol (Calculated)	349.29 g/mol
Appearance	White to off-white solid (Predicted)	Not specified
Melting Point	Not available	Not available
Boiling Point	Not available	624.9 ± 55.0 °C (Predicted)[1]
Density	Not available	1.475 ± 0.06 g/cm ³ (Predicted) [1]
Solubility	Poorly soluble in water (Predicted)	Not specified

Hazard Identification and Safety Precautions

Based on analogous compounds, **N'-(4-fluorophenyl)butanediamide** may present the following hazards.

Potential Health Hazards:

- Acute Oral Toxicity: May be harmful if swallowed.[2]
- Skin Corrosion/Irritation: May cause skin irritation.[2][3]
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[2][3]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust.[2][3]

Recommended Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
 - Skin Protection: Wear nitrile or neoprene gloves and a lab coat. Ensure gloves are inspected prior to use.[2]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Experimental Protocols

4.1. General Handling and Weighing Protocol

This protocol outlines the steps for safely weighing and preparing a stock solution of a powdered chemical like **N'-(4-fluorophenyl)butanediamide**.

- Preparation:
 - Ensure the chemical fume hood is operational.
 - Gather all necessary equipment: analytical balance, weigh paper or boat, spatula, vial for the stock solution, and appropriate solvent.
 - Don appropriate PPE.
- Weighing:
 - Tare the analytical balance with the weigh paper or boat.
 - Carefully transfer the desired amount of **N'-(4-fluorophenyl)butanediamide** to the weigh paper using a clean spatula.

- Record the exact weight.
- Solubilization:
 - Carefully transfer the weighed compound into the labeled vial.
 - Add the desired volume of solvent (e.g., DMSO, DMF) to the vial.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.

4.2. In Vitro Cell-Based Assay Protocol (Example)

This protocol provides a general workflow for testing the cytotoxic effects of **N'-(4-fluorophenyl)butanediamide** on a cancer cell line.

- Cell Seeding:
 - Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of the **N'-(4-fluorophenyl)butanediamide** stock solution in cell culture media.
 - Remove the old media from the cells and add the media containing the different concentrations of the compound.
 - Include a vehicle control (media with the same concentration of solvent used for the stock solution).
- Incubation:
 - Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- Viability Assay:

- Perform a cell viability assay (e.g., MTT, CellTiter-Glo®) according to the manufacturer's instructions.
- Data Analysis:
 - Read the plate using a plate reader.
 - Calculate the percentage of viable cells for each concentration relative to the vehicle control.
 - Determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

Storage and Disposal

Storage:

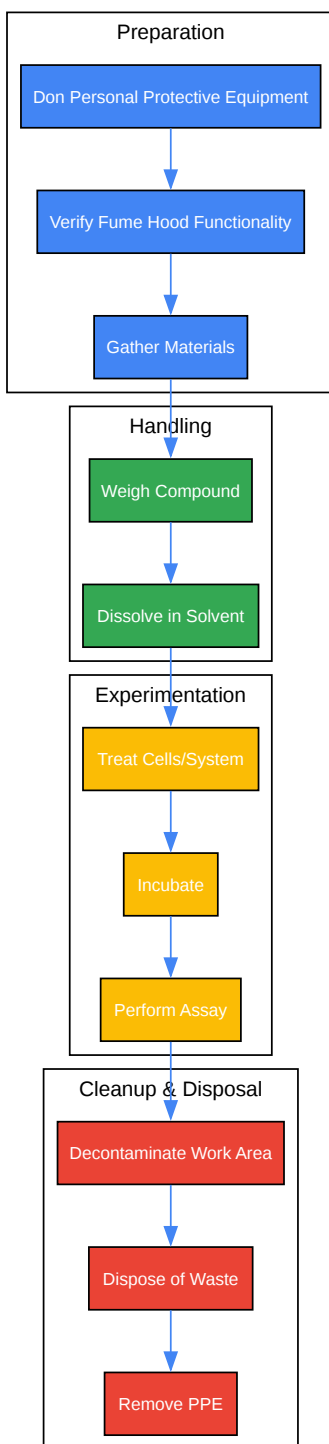
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep away from strong oxidizing agents.[\[4\]](#)

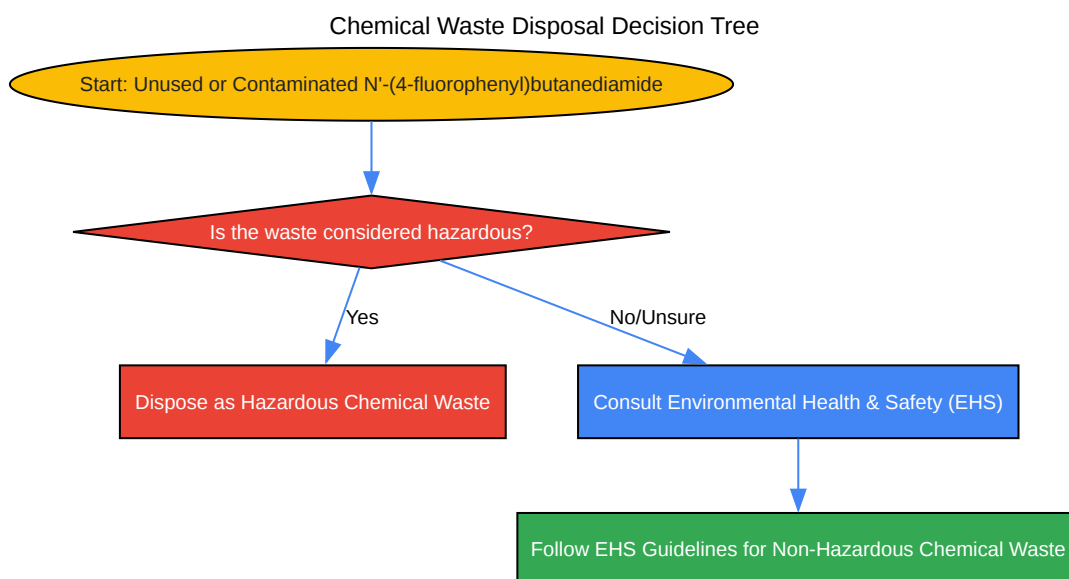
Disposal:

- Dispose of the compound and any contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)
- Do not dispose of down the drain or in the regular trash.

Visualizations

General Workflow for Handling N'-(4-fluorophenyl)butanediamide

[Click to download full resolution via product page](#)Caption: Workflow for handling **N'-(4-fluorophenyl)butanediamide**.



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Caption: Decision tree for chemical waste disposal.

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